

Core Molecular Identity and Physicochemical Characteristics

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Compound of Interest

Compound Name: 7-Chloro-2,8-dimethylquinoline

CAS No.: 120370-62-9

Cat. No.: B048905

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7-Chloro-2,8-dimethylquinoline is a substituted quinoline, a class of heterocyclic aromatic compounds characterized by a double-ring structure composed of a benzene ring fused to a pyridine ring. The specific substitutions of a chloro group at the 7-position and methyl groups at the 2- and 8-positions confer distinct properties that make it a molecule of interest in synthetic and medicinal chemistry.

The fundamental identifiers and properties of this compound are summarized below. Its molecular weight is 191.66 g/mol .^[1]^[2]

Chemical Structure

Caption: 2D structure of **7-Chloro-2,8-dimethylquinoline**.

Table 1: Physicochemical Properties and Identifiers

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₀ ClN	[1]
Molecular Weight	191.66 g/mol	[1][2]
CAS Number	120370-62-9	[1]
IUPAC Name	7-chloro-2,8-dimethylquinoline	[1]
Boiling Point	294.6°C at 760 mmHg	[1]
Density	1.188 g/cm ³	[1]
InChI Key	FXDITTUYSNDPFH- UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=NC2=C(C=C1)C=CC(=C2)Cl</chem>	[1]
Purity (Typical)	95%	[2]

Synthesis and Characterization

The synthesis of substituted quinolines is a well-established area of organic chemistry. While specific, detailed protocols for **7-Chloro-2,8-dimethylquinoline** are not extensively published in mainstream literature, its synthesis can be logically inferred from established methods for analogous structures, such as the Combes quinoline synthesis or the Vilsmeier-Haack reaction. [3]

A plausible synthetic approach involves the reaction of an appropriately substituted aniline with a β -diketone or a related species. For instance, the cyclization of N-(3-chlorophenyl)-3-amino-2-butenic acid derivatives has been used to produce related 7-chloro-quinoline structures. [4]

Generalized Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a substituted quinoline, which could be adapted for **7-Chloro-2,8-dimethylquinoline**.



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Caption: Conceptual workflow for substituted quinoline synthesis.

Protocol: Illustrative Synthesis of a 7-Chloroquinoline Derivative

The following protocol is adapted from a known synthesis of 7-chloro-2-methylquinoline and illustrates the key steps that would be involved.[5]

- **Reaction Setup:** To a 50 mL round-bottomed flask, add the substituted aniline (e.g., m-chloroaniline, 1 mmol) and a suitable solvent (e.g., acetonitrile, 5 mL).
- **Catalyst and Reagent Addition:** Introduce a catalyst (e.g., Catalyst 1, 10 mol%) and the second reactant (e.g., a vinyl ether, 3 mmol).
- **Reaction Conditions:** Heat the mixture in air at 80°C. The reaction progress should be monitored using thin-layer chromatography (TLC).
- **Solvent Removal:** Upon completion, remove the solvent by distillation under reduced pressure.
- **Purification:** Purify the resulting residue using silica gel column chromatography with an appropriate eluent (e.g., hexane/ethyl acetate) to isolate the final product.
- **Characterization:** The structure of the purified product must be confirmed by spectroscopic methods such as ¹H NMR, ¹³C NMR, and mass spectrometry.

Applications in Research and Drug Development

The quinoline scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous therapeutic agents. The 7-chloroquinoline moiety, in particular, is a critical component of well-known drugs like chloroquine and is associated with significant biological activity.

Anticancer Potential

Recent research has highlighted the potential of 7-chloroquinoline derivatives as potent anticancer agents.[6][7] Studies have shown that compounds featuring this scaffold can exhibit sub-micromolar cytotoxic effects against a wide array of human cancer cell lines, including those for:

- Leukemia
- Non-small cell lung cancer
- Colon cancer
- Melanoma[6][8]

The mechanism often involves the compound's ability to interfere with cellular processes critical for cancer cell proliferation. The 7-chloro substituent can significantly impact the molecule's electronic properties and its ability to interact with biological targets.[8]

Antimalarial and Antimicrobial Activity

Historically, 7-chloroquinolines are best known for their antimalarial properties. While resistance to drugs like chloroquine is a known issue, the scaffold remains a vital starting point for the development of new antimalarial compounds. Research into novel 7-chloroquinoline derivatives has demonstrated continued potential, with some new compounds showing high antimalarial activity ($IC_{50} < 50 \mu M$).[9]

Chemical Building Block

Beyond direct therapeutic applications, **7-Chloro-2,8-dimethylquinoline** serves as a versatile chemical intermediate. The chloro and methyl groups provide sites for further functionalization,

allowing chemists to synthesize more complex molecules and build libraries of derivatives for structure-activity relationship (SAR) studies.[8] The 5-amino derivative, for example, provides a handle for creating a diverse array of new compounds for biological screening.[8]

Safety, Handling, and Storage

As a laboratory chemical, **7-Chloro-2,8-dimethylquinoline** requires careful handling. While a specific Safety Data Sheet (SDS) for this exact compound is not widely available, data from the closely related compound 7-chloro-2-methylquinoline provides essential guidance.[10]

Table 2: Hazard Identification and Precautionary Measures (Based on 7-Chloro-2-methylquinoline)

Hazard Category	GHS Classification & Statements	Recommended Precautions	Source
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing. P264: Wash skin thoroughly after handling.	[10][11]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[10][11]
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.	[11]

Handling and Storage Recommendations

- Handling: Avoid contact with skin, eyes, and clothing.[12] Avoid the formation of dust and aerosols. Use in a well-ventilated area, preferably within a fume hood.[10]
- Storage: Store in a cool, dry, and well-ventilated place.[10] Keep the container tightly closed and sealed.

Conclusion

7-Chloro-2,8-dimethylquinoline is a heterocyclic compound with significant potential, primarily as a scaffold in the design and synthesis of novel therapeutic agents. Its structural relationship to known bioactive molecules, particularly in the fields of oncology and infectious diseases, makes it a valuable target for further investigation. Researchers utilizing this compound should adhere to rigorous safety protocols based on data from analogous structures while exploring its synthetic utility and biological activity.

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